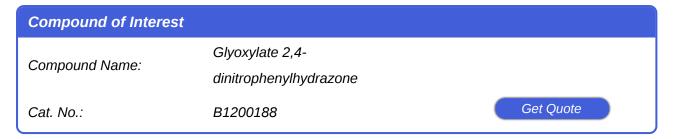


Glyoxylate 2,4-dinitrophenylhydrazone: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Glyoxylate 2,4-dinitrophenylhydrazone is a hydrazone derivative formed from the reaction of glyoxylic acid and 2,4-dinitrophenylhydrazine. This compound is of significant interest in analytical chemistry, particularly for the detection and quantification of glyoxylic acid, a key intermediate in various metabolic pathways, including the glyoxylate cycle. This technical guide provides a detailed overview of the known chemical properties of Glyoxylate 2,4-dinitrophenylhydrazone, including its synthesis, spectral characteristics, and analytical applications. Due to the limited availability of comprehensive data for this specific derivative, information from closely related compounds is included for comparative purposes where relevant.

Chemical and Physical Properties

Glyoxylate 2,4-dinitrophenylhydrazone is an organic compound with the chemical formula C₈H₆N₄O₆.[1] It is typically a yellow to orange solid, a characteristic feature of many dinitrophenylhydrazones.

Table 1: General and Physicochemical Properties of Glyoxylate 2,4-dinitrophenylhydrazone



Property	Value	Reference
CAS Number	3158-42-7	[1][2]
Molecular Formula	C8H6N4O6	[1]
Molecular Weight	254.16 g/mol	[1]
Predicted pKa	8.18 ± 0.10	[1]
Melting Point	Data not available. For comparison, the melting point of 2,4-dinitrophenylhydrazine is 198-202 °C (decomposes) [3], and other dinitrophenylhydrazone derivatives have characteristic melting points (e.g., acetone derivative: 125-127 °C).[4]	
Boiling Point	Data not available. Generally, dinitrophenylhydrazones have high boiling points and may decompose before boiling.	
Solubility	Data not available for the glyoxylate derivative. Dinitrophenylhydrazones are generally poorly soluble in water but soluble in organic solvents. For example, cyclohexanone 2,4-dinitrophenylhydrazone is soluble in chloroform.[5]	
Appearance	Expected to be a yellow to orange crystalline solid.[3]	_

Synthesis and Reactivity



Glyoxylate 2,4-dinitrophenylhydrazone is synthesized via a condensation reaction between glyoxylic acid and 2,4-dinitrophenylhydrazine (DNPH). This reaction is a classic method for the qualitative and quantitative analysis of aldehydes and ketones. The reaction involves the nucleophilic attack of the amino group of DNPH on the carbonyl carbon of glyoxylic acid, followed by the elimination of a water molecule to form the hydrazone. The reaction is typically acid-catalyzed.

The presence of the carboxylic acid group and the imine functionality suggests that **Glyoxylate 2,4-dinitrophenylhydrazone** can undergo further reactions, such as esterification at the carboxyl group or reduction of the imine bond. The compound can exist as cis and trans isomers due to the C=N double bond, and these isomers can sometimes be separated by chromatographic techniques such as thin-layer chromatography (TLC).[6]

Spectral Data

Detailed spectral data for isolated **Glyoxylate 2,4-dinitrophenylhydrazone** is not extensively reported. However, based on its structure and data from related compounds, the following spectral characteristics can be anticipated.

UV-Visible Spectroscopy

In analytical applications, the formation of **Glyoxylate 2,4-dinitrophenylhydrazone** is monitored spectrophotometrically. The derivative exhibits a maximum absorbance (λ max) at approximately 360 nm, which is used for its quantification.[6]

Infrared (IR) Spectroscopy

The IR spectrum of **Glyoxylate 2,4-dinitrophenylhydrazone** is expected to show characteristic absorption bands for its functional groups.

Table 2: Predicted Infrared Absorption Bands for Glyoxylate 2,4-dinitrophenylhydrazone



Wavenumber (cm ⁻¹)	Functional Group Vibration Mode		Reference (for similar functional groups)	
~3300	N-H	Stretching	[7]	
~3100	Aromatic C-H	Stretching	[7]	
~3000-2500	O-H (Carboxylic Acid)	Stretching (broad)		
~1710	C=O (Carboxylic Acid)	Stretching	[8]	
~1620	C=N	Stretching	[7]	
~1590, ~1470	Aromatic C=C	Stretching	[9]	
~1515	Ar-NO ₂	Asymmetric Stretching	[7]	
~1330	Ar-NO ₂	Symmetric Stretching	[7]	
~1200	C-O (Carboxylic Acid)	Stretching		
~1140	C-N	Stretching	[7]	

Nuclear Magnetic Resonance (NMR) Spectroscopy

Complete NMR data for **Glyoxylate 2,4-dinitrophenylhydrazone** is not readily available. The following are predicted chemical shifts based on its structure and data for analogous compounds.

Table 3: Predicted ¹H and ¹³C NMR Chemical Shifts for **Glyoxylate 2,4-dinitrophenylhydrazone**



Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Notes	Reference (for similar structures)
¹H NMR				
Aromatic Protons	7.9 - 9.1	m	Protons on the dinitrophenyl ring.	[10]
Imine Proton (- CH=N-)	7.5 - 8.0	S	May show cis/trans isomerism.	
N-H Proton	11.0 - 12.0	s (broad)	Exchangeable with D ₂ O.	[10]
Carboxylic Acid Proton	10.0 - 13.0	s (broad)	Exchangeable with D ₂ O.	
¹³ C NMR				
Carbonyl Carbon (C=O)	160 - 170	[11]		
Imine Carbon (C=N)	140 - 150	[12]	_	
Aromatic Carbons	115 - 150	[11][12]		

Experimental Protocols General Synthesis of Glyoxylate 2,4dinitrophenylhydrazone

This protocol is a generalized procedure based on the standard synthesis of dinitrophenylhydrazones.

Materials:

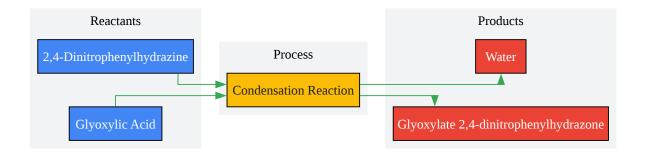


- · Glyoxylic acid
- 2,4-Dinitrophenylhydrazine (DNPH)
- Ethanol (or a suitable solvent)
- Concentrated sulfuric acid (catalyst)

Procedure:

- Prepare a solution of 2,4-dinitrophenylhydrazine in a suitable solvent such as ethanol. A common preparation, known as Brady's reagent, involves dissolving DNPH in methanol with the addition of concentrated sulfuric acid.[3]
- Dissolve glyoxylic acid in a minimal amount of the same solvent.
- Add the glyoxylic acid solution to the DNPH solution.
- The formation of a yellow to orange precipitate indicates the formation of Glyoxylate 2,4-dinitrophenylhydrazone.[3] The reaction may require gentle heating to proceed to completion.
- Allow the mixture to cool to room temperature and then in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration.
- Wash the crystals with a small amount of cold solvent to remove unreacted starting materials and impurities.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or acetonitrile.[13][14]





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Caption: Synthesis of Glyoxylate 2,4-dinitrophenylhydrazone.

Analytical Determination of Glyoxylic Acid

This protocol outlines the use of **Glyoxylate 2,4-dinitrophenylhydrazone** for the quantification of glyoxylic acid.

Materials:

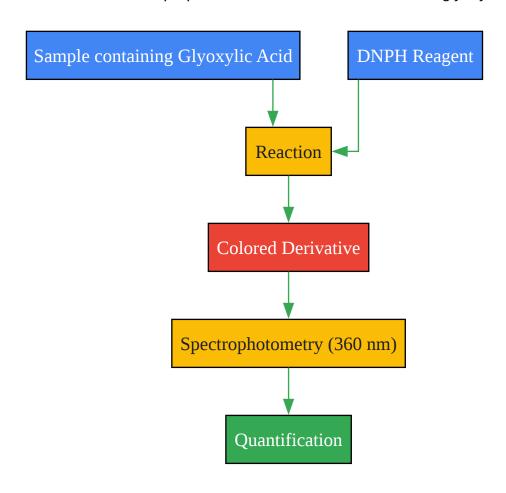
- · Sample containing glyoxylic acid
- 2,4-Dinitrophenylhydrazine solution (as described above)
- Spectrophotometer

Procedure:

- Mix a known volume of the sample with an excess of the 2,4-dinitrophenylhydrazine solution.
- Allow the reaction to proceed to completion. The reaction time and temperature may need to be optimized.
- After the reaction, dilute the mixture to a known volume with a suitable solvent.
- Measure the absorbance of the resulting solution at 360 nm using a spectrophotometer.



 Quantify the concentration of glyoxylic acid in the original sample by comparing the absorbance to a standard curve prepared with known concentrations of glyoxylic acid.



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Caption: Workflow for the analytical determination of glyoxylic acid.

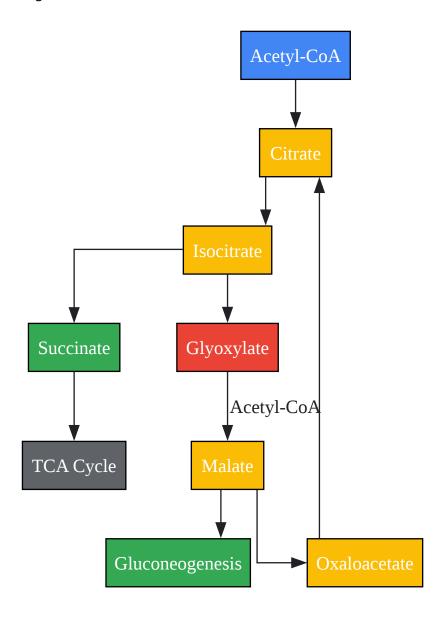
Biological Context: The Glyoxylate Cycle

While **Glyoxylate 2,4-dinitrophenylhydrazone** itself is not known to be involved in biological signaling pathways, its precursor, glyoxylate, is a central metabolite in the glyoxylate cycle. This metabolic pathway is an anabolic variation of the tricarboxylic acid (TCA) cycle and is found in plants, bacteria, protists, and fungi. The glyoxylate cycle allows these organisms to utilize two-carbon compounds, such as acetate, as a carbon source for the synthesis of carbohydrates.

The key enzymes of the glyoxylate cycle are isocitrate lyase and malate synthase. Isocitrate lyase cleaves isocitrate to succinate and glyoxylate. Malate synthase then condenses



glyoxylate with acetyl-CoA to produce malate. This bypasses the decarboxylation steps of the TCA cycle, conserving carbon atoms.



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Caption: The Glyoxylate Cycle.

Conclusion

Glyoxylate 2,4-dinitrophenylhydrazone is a chemically significant molecule primarily utilized in the analytical determination of glyoxylic acid. While a comprehensive dataset of its physicochemical properties is not readily available in the literature, its synthesis and spectral characteristics can be inferred from the well-established chemistry of dinitrophenylhydrazones.



Further research to fully characterize this compound would be beneficial for its application as an analytical standard and for a more complete understanding of its chemical behavior. The biological relevance of this compound is indirectly linked to the metabolic importance of glyoxylate in the glyoxylate cycle.

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